

# L-Valine Allyl Ester p-Toluenesulfonate Salt: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: *h*-Val-allyl ester *p*-tosylate

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## Abstract

L-Valine allyl ester p-toluenesulfonate salt is a key chemical intermediate, primarily utilized in the field of peptide synthesis and broader pharmaceutical development. This whitepaper provides a detailed overview of its chemical structure, physicochemical properties, and its principal applications. A comprehensive synthesis protocol, derived from established chemical principles, is presented alongside a workflow diagram illustrating its role in solid-phase peptide synthesis (SPPS). This document serves as a technical resource for professionals engaged in synthetic organic chemistry and drug discovery.

## Chemical Structure and Properties

L-Valine allyl ester p-toluenesulfonate salt is an organic salt formed by the protonation of the amino group of L-valine allyl ester by p-toluenesulfonic acid. The resulting structure consists of the L-valine allyl ester cation and the p-toluenesulfonate anion. This salt form enhances the stability and handling of the amino acid ester, making it a convenient building block in synthetic chemistry.

The chemical structure can be represented by the SMILES string: CC(C)--INVALID-LINK--C(=O)OCC=C.Cc1ccc(cc1)S([O-])(=O)=O.[1]

## Physicochemical Data

The following table summarizes the key quantitative data for L-Valine allyl ester p-toluenesulfonate salt.

Property	Value	Reference
CAS Number	88224-02-6	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Formula	C <sub>8</sub> H <sub>15</sub> NO <sub>2</sub> ·C <sub>7</sub> H <sub>8</sub> O <sub>3</sub> S	<a href="#">[2]</a>
Molecular Weight	329.41 g/mol	<a href="#">[1]</a> <a href="#">[3]</a>
Appearance	White powder or crystals	<a href="#">[1]</a> <a href="#">[2]</a>
Melting Point	117-121 °C	<a href="#">[2]</a>
Optical Rotation	[ $\alpha$ ] <sub>20</sub> /D +5.5±1°, c = 1% in methanol	<a href="#">[1]</a>
Purity	≥99.0%	<a href="#">[1]</a>
Storage Temperature	2-8°C	<a href="#">[1]</a>

## Synthesis

The synthesis of L-Valine allyl ester p-toluenesulfonate salt is analogous to the Fischer-Speier esterification of other amino acids. The following protocol is a detailed methodology based on the synthesis of similar amino acid esters.

## Experimental Protocol: Synthesis of L-Valine Allyl Ester p-Toluenesulfonate Salt

Materials:

- L-Valine
- Allyl alcohol
- p-Toluenesulfonic acid monohydrate
- Toluene

- Diethyl ether (anhydrous)
- Round-bottom flask with a Dean-Stark apparatus and reflux condenser
- Magnetic stirrer and heating mantle
- Büchner funnel and filter paper
- Rotary evaporator

Procedure:

- Reaction Setup: To a 500 mL round-bottom flask equipped with a Dean-Stark apparatus, a reflux condenser, and a magnetic stir bar, add L-Valine (1 equivalent), p-toluenesulfonic acid monohydrate (1.05 equivalents), and toluene (200 mL).
- Azeotropic Distillation: Add allyl alcohol (3 equivalents) to the flask. Heat the mixture to reflux with vigorous stirring. Water will be removed azeotropically with toluene and collected in the Dean-Stark trap. Continue the reaction until no more water is collected (typically 4-6 hours).
- Reaction Monitoring: The reaction progress can be monitored by thin-layer chromatography (TLC) to observe the consumption of L-Valine.
- Crystallization: Once the reaction is complete, cool the reaction mixture to room temperature. The product may begin to crystallize out of the solution. To enhance precipitation, the toluene solution can be slowly added to a stirred solution of anhydrous diethyl ether (400 mL).
- Isolation and Purification: The resulting white precipitate is collected by vacuum filtration using a Büchner funnel. The solid is washed with cold diethyl ether (2 x 50 mL) to remove any unreacted starting materials and impurities.
- Drying: The purified L-Valine allyl ester p-toluenesulfonate salt is dried under vacuum to a constant weight.

## Applications in Pharmaceutical Development

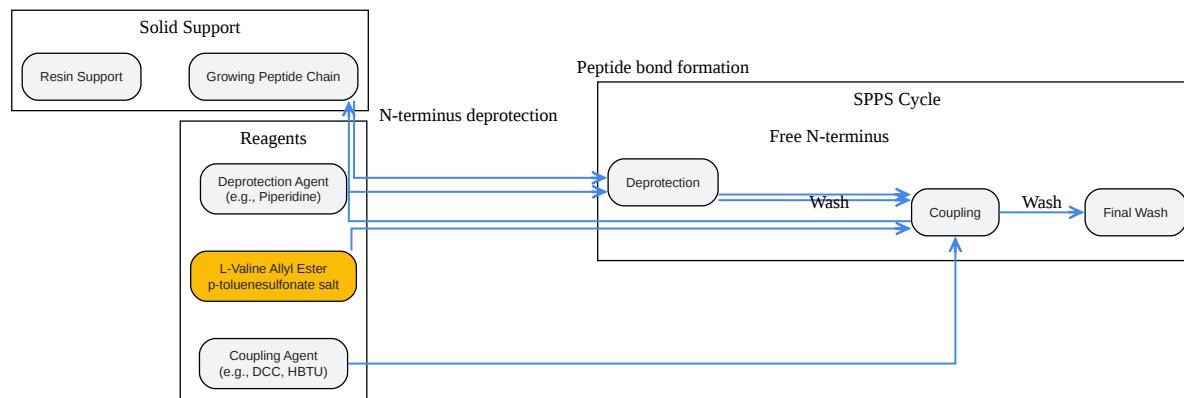
The primary application of L-Valine allyl ester p-toluenesulfonate salt is as a protected amino acid derivative in peptide synthesis.[\[1\]](#)[\[2\]](#) The allyl ester serves as a protecting group for the

carboxylic acid functionality of valine, which can be selectively removed under mild conditions, leaving other protecting groups intact. This orthogonality is crucial in the synthesis of complex peptides.

## Role in Solid-Phase Peptide Synthesis (SPPS)

In SPPS, the amino acid building blocks are sequentially added to a growing peptide chain that is anchored to a solid support. The use of L-Valine allyl ester p-toluenesulfonate salt is particularly advantageous in solution-phase peptide synthesis and for the introduction of the C-terminal amino acid in certain SPPS strategies.

The following diagram illustrates the general workflow of incorporating an amino acid, such as L-Valine allyl ester, into a peptide chain during SPPS.



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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)